

N-alpha-Fmoc-Ng-nitro-L-arginine technical data

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Compound Focus: Fmoc-D-Arg(NO₂)-OH

CAS No.: 160347-94-4

Cat. No.: S735168

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Chemical and Physical Properties

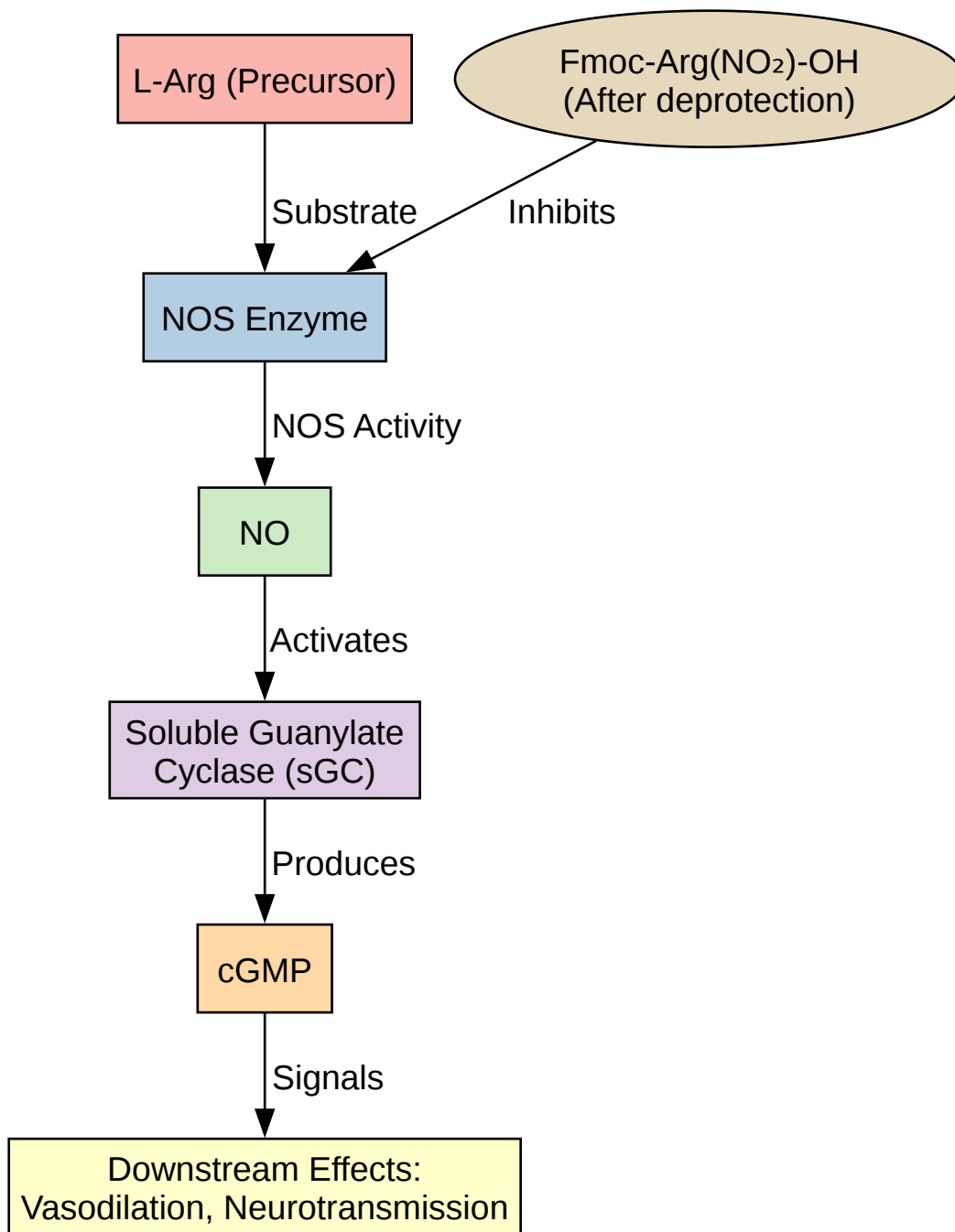
The table below summarizes the core technical data for N-alpha-Fmoc-Ng-nitro-L-arginine (CAS 58111-94-7).

Property	Specification / Value
CAS Number	58111-94-7 [1] [2]
Molecular Formula	C ₂₁ H ₂₃ N ₅ O ₆ [1] [2]
Molecular Weight	441.4 g/mol [1]
Purity	≥99% (HPLC) [2]
Form	White powder [2]
Storage	2-8 °C [2]
Density (Predicted)	1.47 ± 0.1 g/cm ³ [2]
pKa (Predicted)	3.81 ± 0.21 [2]
Primary Application	Used in peptide synthesis as a protected arginine building block [1].

Property	Specification / Value
Sidechain Deprotection	The nitro (NO ₂) protecting group on the arginine sidechain can be removed with Pd/H ₂ [1].

Applications and Biological Context

This compound is a derivative of **N ω -Nitro-L-arginine**, a well-characterized inhibitor of nitric oxide synthase (NOS) [3] [4]. The following diagram illustrates the core nitric oxide signaling pathway that this compound class affects.



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Handling and Safety

Although a specific safety data sheet (SDS) for this Fmoc-protected compound was not located, general laboratory precautions for handling fine chemical powders should be followed. The recommended personal protective equipment includes **gloves, eyeshields, and type N95 (US) respirators** [4].

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References

1. Fmoc-Arg(NO₂)-OH, N - alpha - Fmoc - Ng - nitro - L - arginine , [58111-94-7] [peptide.com]
2. -ARG(NO₂)-OH | 58111-94-7 FMOC [chemicalbook.com]
3. Nitroarginine - Wikipedia [en.wikipedia.org]
4. No- Nitro - L - arginine = 98 TLC 2149-70-4 [sigmaaldrich.com]

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